

What is Fenthion-d6 and its primary use in research?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenthion-d6

Cat. No.: B563001

[Get Quote](#)

Fenthion-d6: A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of **Fenthion-d6**, a critical tool for researchers, scientists, and drug development professionals engaged in the quantitative analysis of the organophosphate insecticide Fenthion. This document outlines its core properties, primary applications in research, and detailed experimental methodologies.

Introduction to Fenthion-d6

Fenthion-d6 is the deuterium-labeled analogue of Fenthion, an organothiophosphate insecticide.[1] In **Fenthion-d6**, six hydrogen atoms on the two methoxy groups are replaced with deuterium atoms. This isotopic substitution results in a molecule that is chemically identical to Fenthion in its reactivity and chromatographic behavior but has a distinct, higher molecular weight. This key difference allows it to be distinguished from native Fenthion by mass spectrometry.

Its primary and crucial role in research is as an internal standard for the accurate quantification of Fenthion residues in a variety of complex matrices, including environmental, agricultural, and biological samples.[2] The use of a stable isotope-labeled internal standard like **Fenthion-d6** is considered the gold standard in quantitative mass spectrometry as it effectively compensates for variations in sample preparation, injection volume, and instrument response, thereby significantly improving the accuracy and precision of the analytical results.[2][3]

Core Properties and Quantitative Data

Fenthion-d6 is commercially available from various suppliers, typically as a solution in a specified solvent or as a neat solid. Key quantitative data for **Fenthion-d6** are summarized in the table below.

Property	Value	Reference
Chemical Name	O,O-di(methyl-d3) O-[3-methyl-4-(methylthio)phenyl] phosphorothioate	[4]
Synonyms	Fenthion-d6 (O,O-dimethyl-d6)	[4]
CAS Number	1189662-83-6	[1][4]
Molecular Formula	C ₁₀ H ₉ D ₆ O ₃ PS ₂	[1]
Molecular Weight	284.37 g/mol	[1]
Isotopic Enrichment	≥98 atom % D	[2]
Chemical Purity	Typically ≥95%	[4]
Physical Appearance	Varies (e.g., neat, in solution)	
Storage Conditions	Refrigerated (2-8°C)	[2][4]
Unlabeled CAS	55-38-9 (Fenthion)	[1]

Experimental Protocols: Quantification of Fenthion using Fenthion-d6

The following sections provide representative methodologies for the quantification of Fenthion in environmental or biological samples using **Fenthion-d6** as an internal standard with Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a widely adopted sample preparation technique for the analysis of pesticide residues in various food and environmental matrices.

- Homogenization: A representative sample (e.g., 10-15 g of fruit, vegetable, or soil) is homogenized.
- Extraction: A subsample (e.g., 10 g) is placed in a 50 mL centrifuge tube. A known amount of **Fenthion-d6** internal standard solution is added. 10 mL of acetonitrile is then added, and the tube is vigorously shaken for 1 minute.
- Salting Out: A salt mixture (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate) is added to the tube. The tube is immediately shaken vigorously for 1 minute and then centrifuged.[5]
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: An aliquot of the upper acetonitrile layer is transferred to a d-SPE tube containing a sorbent (e.g., primary secondary amine (PSA) and MgSO_4). The tube is vortexed and then centrifuged.
- Final Extract: The supernatant is collected, and a portion may be diluted or directly transferred to an autosampler vial for analysis.

GC-MS/MS Analysis

- Chromatographic Separation:
 - GC System: Agilent 7890B GC or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent.
 - Injector: Splitless mode at 250°C.
 - Oven Program: Initial temperature of 70°C held for 2 minutes, ramped to 150°C at 25°C/min, then to 200°C at 3°C/min, and finally to 280°C at 8°C/min, held for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Mass Spectrometric Detection:

- MS System: Agilent 7000D Triple Quadrupole MS or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions (Example):
 - Fenthion: Precursor Ion -> Product Ion 1, Product Ion 2
 - **Fenthion-d6**: Precursor Ion -> Product Ion 1, Product Ion 2
- Data Analysis: The concentration of Fenthion is determined by comparing the peak area ratio of the analyte to the internal standard (Fenthion/**Fenthion-d6**) against a calibration curve prepared with known concentrations of Fenthion and a constant concentration of **Fenthion-d6**.

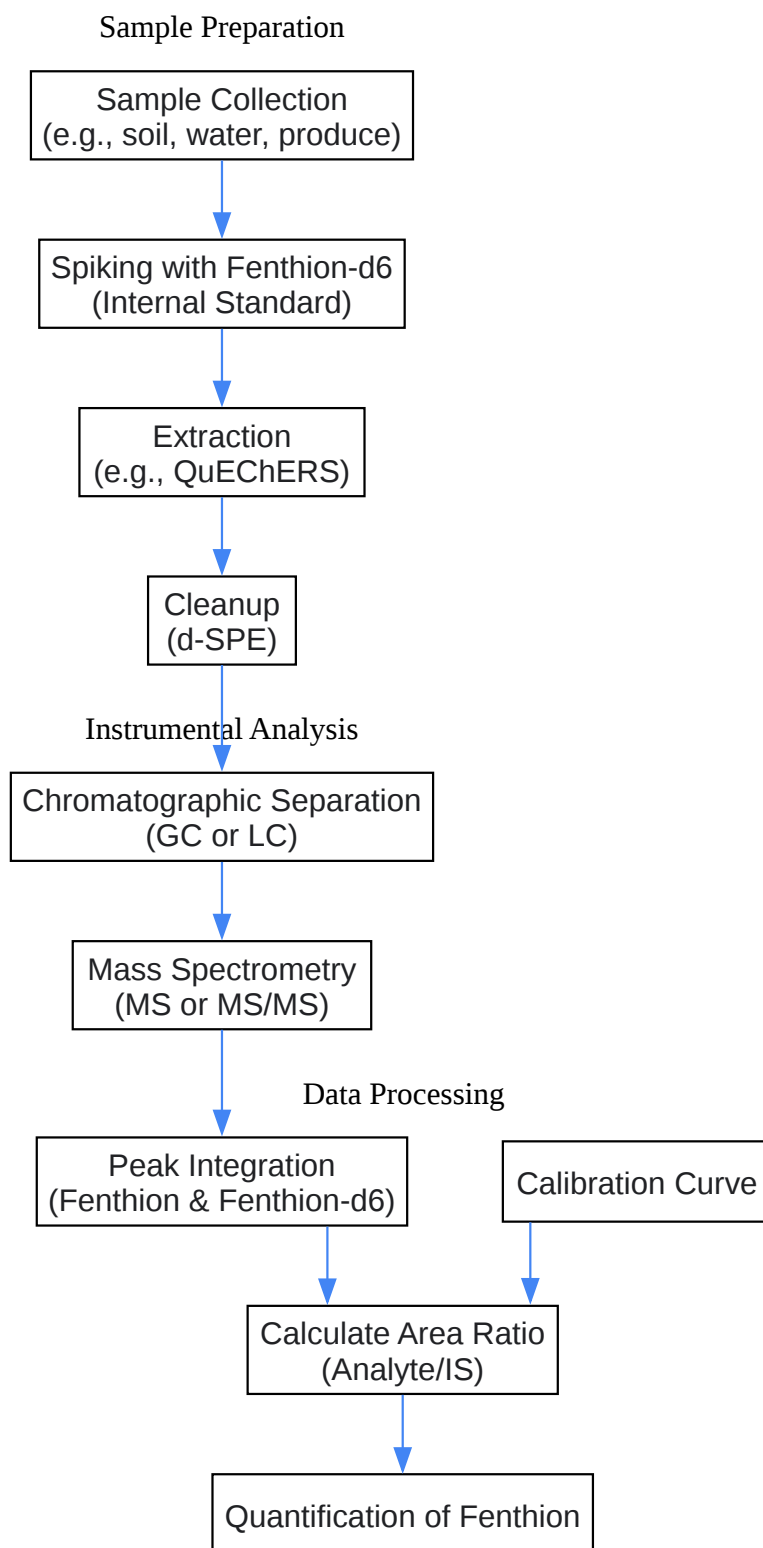
LC-MS/MS Analysis

- Chromatographic Separation:
 - LC System: Shimadzu Nexera X2 UHPLC or equivalent.
 - Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm particle size).
 - Mobile Phase: A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in methanol.[6]
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 µL.
- Mass Spectrometric Detection:
 - MS System: Sciex QTRAP 6500+ or equivalent.
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.[6]
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).[6]

- MRM Transitions (Example):
 - Fenthion: Q1 mass -> Q3 mass 1, Q3 mass 2
 - **Fenthion-d6**: Q1 mass -> Q3 mass 1, Q3 mass 2
- Data Analysis: Similar to GC-MS/MS, quantification is achieved by calculating the peak area ratio of Fenthion to **Fenthion-d6** and comparing it to a calibration curve.

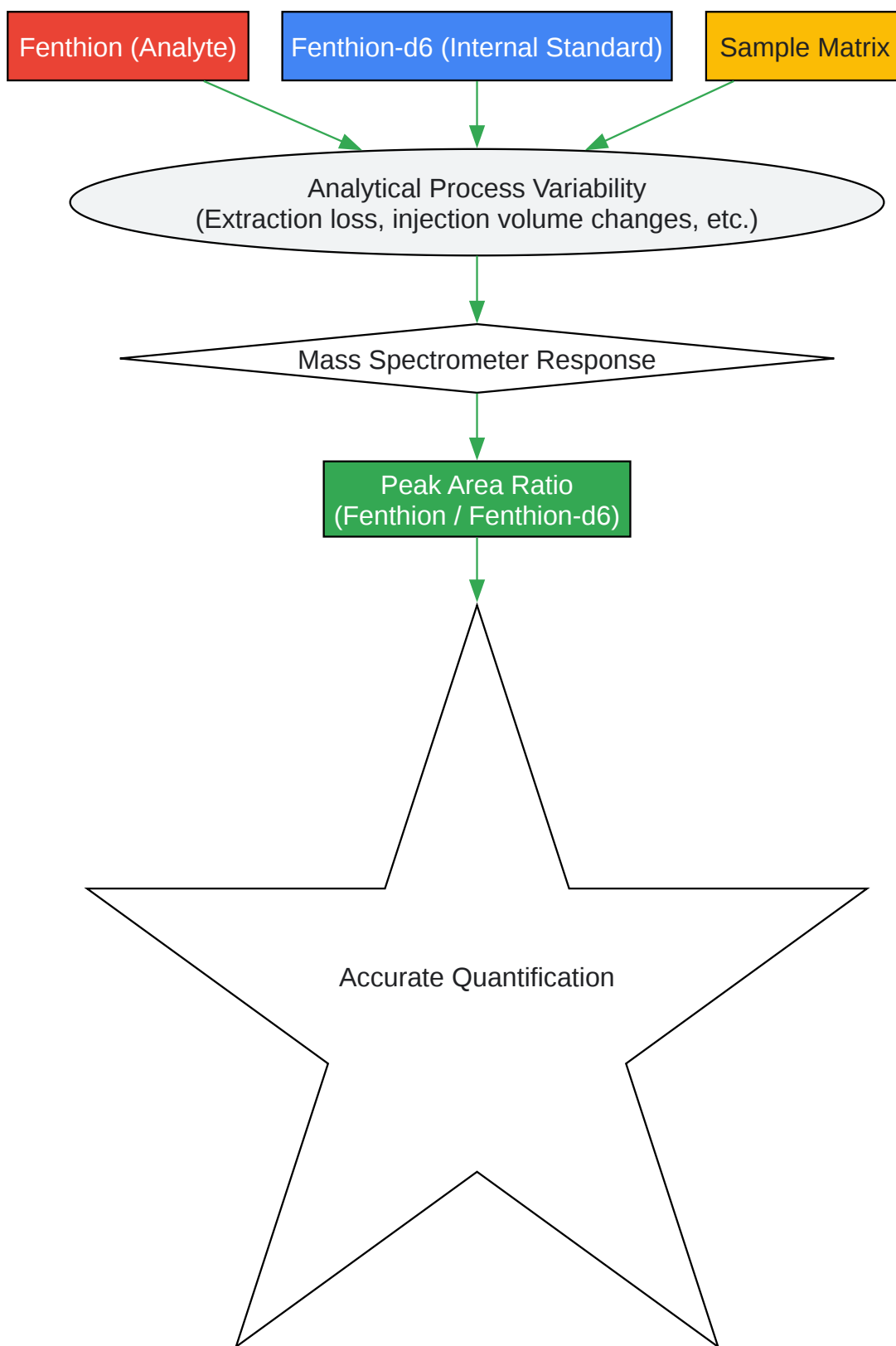
Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for the quantification of Fenthion using **Fenthion-d6** as an internal standard.



[Click to download full resolution via product page](#)

Caption: General workflow for Fenthion quantification using **Fenthion-d6**.



[Click to download full resolution via product page](#)

Caption: Rationale for using **Fenthion-d6** as an internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Fenthion-d6 [myskinrecipes.com]
- 3. Fenthion-oxon-sulfone-D6 - Traceable Reference Standard for Residue Analysis (CAS 2733000-83-2) [witega.de]
- 4. cdn isotopes.com [cdn isotopes.com]
- 5. Simultaneous Analysis of Fenthion and Its Five Metabolites in Produce Using Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry [mdpi.com]
- 6. Simultaneous Analysis of Fenthion and Its Five Metabolites in Produce Using Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is Fenthion-d6 and its primary use in research?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563001#what-is-fenthion-d6-and-its-primary-use-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com